

Technical Support Center: Stendomycin Resistance Mutations in Tim17 for Control Experiments

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Compound of Interest

Compound Name: *Stendomycin*

CAS No.: 11006-78-3

Cat. No.: B1174979

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers utilizing **stendomycin** and Tim17 resistance mutations in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **stendomycin** and what is its primary mechanism of action in relation to mitochondria?

A1: **Stendomycin** is a natural lipopeptide produced by *Streptomyces hygroscopicus*.^{[1][2]} Its primary mechanism of action is the potent and specific inhibition of the TIM23 complex, which is essential for the import of certain proteins into the mitochondrial inner membrane and matrix.^{[1][2][3]} This inhibition is selective for TIM23-dependent protein import and does not affect the TIM22-dependent pathway at similar concentrations.^{[2][3]}

Q2: What is Tim17 and what is its role in the TIM23 complex?

A2: Tim17 is an essential integral protein of the inner mitochondrial membrane and a core subunit of the TIM23 translocase complex.[1][4][5] It is structurally related to Tim23 and is crucial for the architecture and function of the protein import channel.[4][5] Tim17 is thought to play a role in sorting imported proteins to either the mitochondrial matrix or the inner membrane.[4]

Q3: Which specific mutations in Tim17 are known to confer resistance to **stendomycin**?

A3: Two specific point mutations in the yeast Tim17 protein have been identified to confer resistance to **stendomycin**:

- Tim17G20D: A glycine to aspartic acid substitution at position 20, located in the first transmembrane segment (TM1).[2][6]
- Tim17L122W: A leucine to tryptophan substitution at position 122, located in the fourth transmembrane segment (TM4).[2][6]

Q4: How do the Tim17G20D and Tim17L122W mutations affect the function of the TIM23 complex?

A4: While conferring resistance to **stendomycin**, these mutations can have different effects on the TIM23 complex. Mitochondria from Tim17L122W cells have shown a slight decrease in overall protein import, whereas Tim17G20D mitochondria behave similarly to wild-type in terms of import of various proteins.[2] However, Tim17G20D mitochondria display reduced levels of the larger TIM23 complexes (Tim23–Tim17–Tim21–Tim50 and Tim23–Tim17–Tim21) and an accumulation of the core TIM23 complex.[2]

Q5: Are the residues mutated in the **stendomycin**-resistant Tim17 mutants conserved across species?

A5: Yes, both the Gly20 and Leu122 residues in yeast Tim17 are conserved in human TIMM17A, TIMM17B1, and TIMM17B2, suggesting that the mechanism of **stendomycin** action may be conserved in mammalian cells.[2]

Troubleshooting Guides

Issue 1: **Stendomycin** treatment is not inhibiting mitochondrial protein import in my wild-type cells.

Possible Cause	Troubleshooting Step
Incorrect Stendomycin Concentration	Verify the final concentration of stendomycin. The effective concentration for inhibiting TIM23-dependent import is in the low nanomolar range (e.g., 0.5 nM to 0.75 nM in vitro for yeast).[2] Higher concentrations may have off-target effects, such as uncoupling the mitochondrial membrane potential.[2][3]
Degraded Stendomycin	Ensure proper storage and handling of the stendomycin stock solution to prevent degradation.
Cell Type/Organism Variability	The effective concentration may vary between different cell types or organisms. Perform a dose-response curve to determine the optimal concentration for your specific experimental system.
Incorrect Assay for TIM23-dependent import	Confirm that the precursor protein you are using is a substrate of the TIM23 complex. Examples of TIM23-dependent precursors include Su9-DHFR and Hsp60.[2] The import of TIM22-dependent precursors like AAC will not be affected.[2]

Issue 2: My Tim17 mutant (G20D or L122W) is not showing resistance to **stendomycin**.

Possible Cause	Troubleshooting Step
Incorrect Mutant Verification	Sequence the TIM17 gene in your strain to confirm the presence of the desired mutation.
Stendomycin Concentration is too High	The resistance conferred by these mutations is approximately three-fold.[2] At very high concentrations of stendomycin, the resistance may be overcome. Use a concentration that effectively inhibits import in wild-type cells but is within the resistance range of the mutants (e.g., around 1.5 μ M for yeast growth assays).[6]
Off-target Effects of Stendomycin	At higher doses, stendomycin can affect the mitochondrial membrane potential independently of Tim17.[2][3] Ensure you are using a concentration that specifically targets the TIM23 complex.
Compensatory Mutations	If the mutant strain has been passaged extensively, there is a possibility of acquiring secondary mutations. It is recommended to use a freshly prepared mutant strain.

Quantitative Data Summary

Table 1: **Stendomycin** EC50 Values for Wild-Type and Resistant Tim17 Mutants in Yeast

Yeast Strain	Tim17 Genotype	Stendomycin EC50 (μ M)	Fold Resistance vs. Wild-Type
Wild-Type	Wild-Type	0.6[2]	1x
Mutant 1	Tim17G20D	2.4[2]	4x
Mutant 2	Tim17L122W	2.9[2]	~4.8x

Experimental Protocols

Protocol 1: Site-Directed Mutagenesis of TIM17

This protocol outlines the general steps for creating the Tim17G20D and Tim17L122W mutations in a yeast expression vector.

Materials:

- Yeast expression plasmid containing the wild-type TIM17 gene
- High-fidelity DNA polymerase (e.g., Pfu)
- Custom mutagenic primers for G20D and L122W mutations
- dNTPs
- DpnI restriction enzyme
- Competent E. coli cells
- Standard yeast transformation reagents

Method:

- **Primer Design:** Design forward and reverse primers containing the desired point mutation (G20D or L122W) flanked by 15-20 base pairs of homologous sequence on each side.
- **PCR Mutagenesis:** Set up a PCR reaction using the TIM17 plasmid as a template, the mutagenic primers, and a high-fidelity DNA polymerase. The PCR will amplify the entire plasmid, incorporating the desired mutation.
- **DpnI Digestion:** After PCR, digest the reaction mixture with DpnI. DpnI specifically cleaves methylated DNA, thereby digesting the parental wild-type plasmid and leaving the newly synthesized, unmethylated mutant plasmid intact.
- **Transformation into E. coli:** Transform the DpnI-treated plasmid into competent E. coli for plasmid amplification.

- **Plasmid Purification and Sequencing:** Isolate the plasmid DNA from the transformed *E. coli* and verify the presence of the desired mutation by DNA sequencing.
- **Yeast Transformation:** Transform the sequence-verified mutant plasmid into a yeast strain where the endogenous TIM17 has been deleted and is complemented by a counter-selectable plasmid (e.g., containing URA3).
- **Plasmid Shuffling:** Select for yeast cells that have lost the wild-type TIM17 plasmid by plating on media containing 5-fluoroorotic acid (5-FOA), which is toxic to cells expressing URA3.[\[7\]](#)
[\[8\]](#)

Protocol 2: In Vitro Mitochondrial Protein Import Assay

This protocol describes a method to assess the efficiency of protein import into isolated mitochondria.

Materials:

- Isolated mitochondria from wild-type and Tim17 mutant yeast strains
- Radiolabeled (e.g., ³⁵S-methionine) precursor protein (e.g., Su9-DHFR) produced by in vitro transcription/translation
- Import buffer (containing salts, buffer, and an energy source like ATP and NADH)
- **Stendomycin**
- Proteinase K
- SDS-PAGE and autoradiography equipment

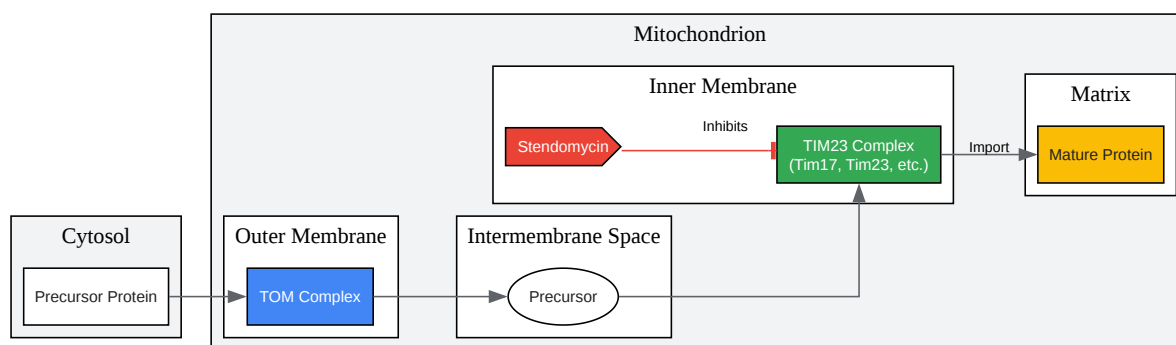
Method:

- **Mitochondria Isolation:** Isolate mitochondria from yeast cells grown to mid-log phase using standard differential centrifugation methods.
- **Import Reaction:** a. Resuspend the isolated mitochondria in import buffer. b. Pre-incubate the mitochondria with the desired concentration of **stendomycin** or DMSO (vehicle control) for

15 minutes on ice. c. Initiate the import reaction by adding the radiolabeled precursor protein. d. Incubate at 30°C with gentle shaking for various time points (e.g., 5, 10, 20 minutes).

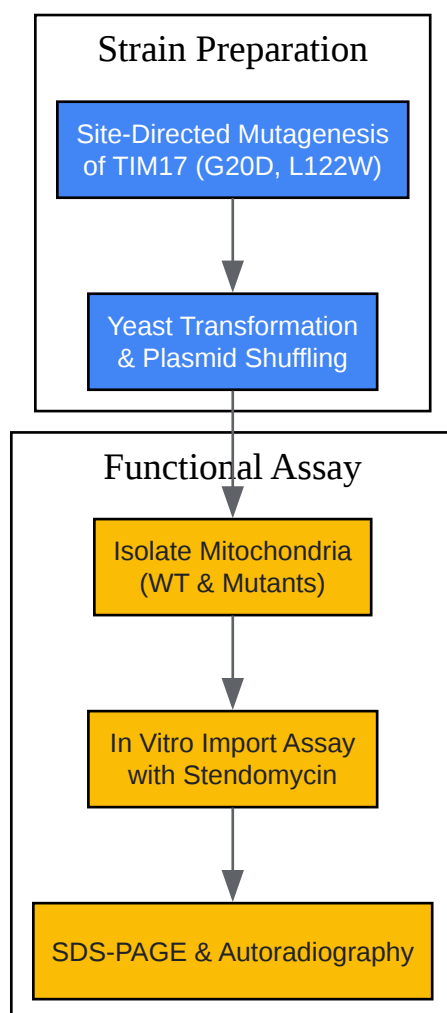
- Stop Import and Protease Treatment: a. Stop the import reaction by placing the tubes on ice and adding a substance that dissipates the membrane potential (e.g., CCCP). b. Divide each sample into two aliquots. Treat one aliquot with proteinase K to digest any non-imported precursor protein. The other aliquot serves as a non-protease treated control.
- Mitochondrial Re-isolation and Analysis: a. Re-isolate the mitochondria by centrifugation. b. Lyse the mitochondria and separate the proteins by SDS-PAGE. c. Detect the radiolabeled proteins by autoradiography. The imported protein will be protected from proteinase K digestion and will appear as a band in the protease-treated lane.

Visualizations



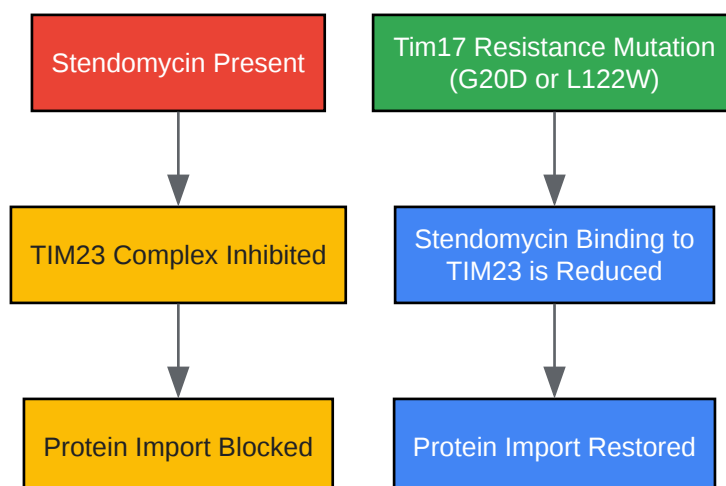
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Caption: **Stendomycin** inhibits the TIM23 complex, blocking protein import.



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Caption: Workflow for creating and testing Tim17 mutants.



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